

Self-Assembly and Micellar Properties of Sodium Lauroyl Methylaminopropionate: A Technical Guide

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Compound of Interest

Compound Name: *Sodium lauroyl
methylaminopropionate*

Cat. No.: *B1603138*

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Abstract

Sodium lauroyl methylaminopropionate is an anionic surfactant derived from amino acids, valued for its mildness and excellent foaming properties in various applications, including personal care and drug delivery. Its amphiphilic nature drives the self-assembly into micelles in aqueous solutions above a certain concentration, known as the critical micelle concentration (CMC). This technical guide provides an in-depth overview of the self-assembly and micellar characteristics of **Sodium lauroyl methylaminopropionate**. While specific quantitative data for this surfactant is not extensively available in public literature, this guide outlines the fundamental principles, experimental methodologies for characterization, and provides comparative data from structurally similar N-acyl amino acid surfactants to offer valuable context and insights for researchers.

Introduction

N-acyl amino acid surfactants, such as **Sodium lauroyl methylaminopropionate**, represent a class of biocompatible and biodegradable amphiphiles with a wide range of applications. Their molecular structure, consisting of a hydrophobic lauroyl tail and a hydrophilic N-methyl- β -alanine headgroup, dictates their surface activity and self-assembly behavior.^[1] In aqueous

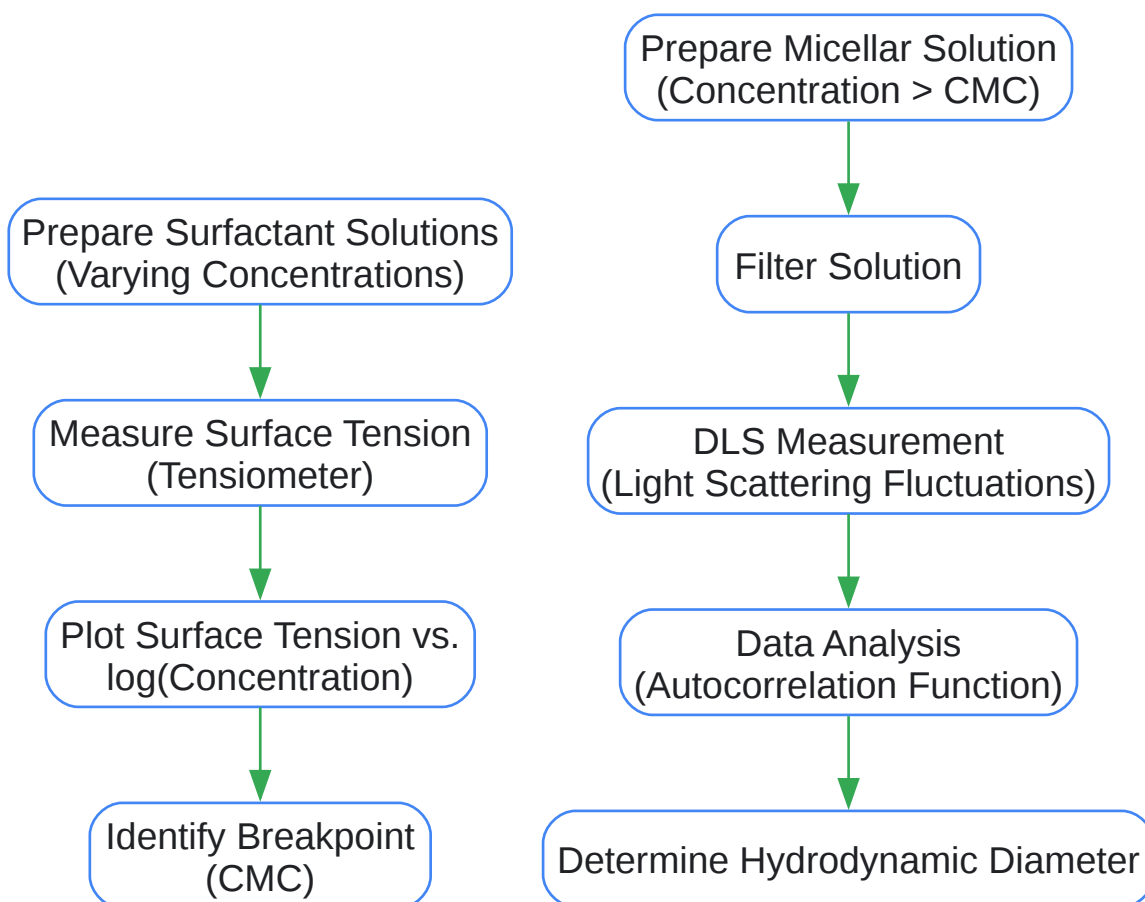
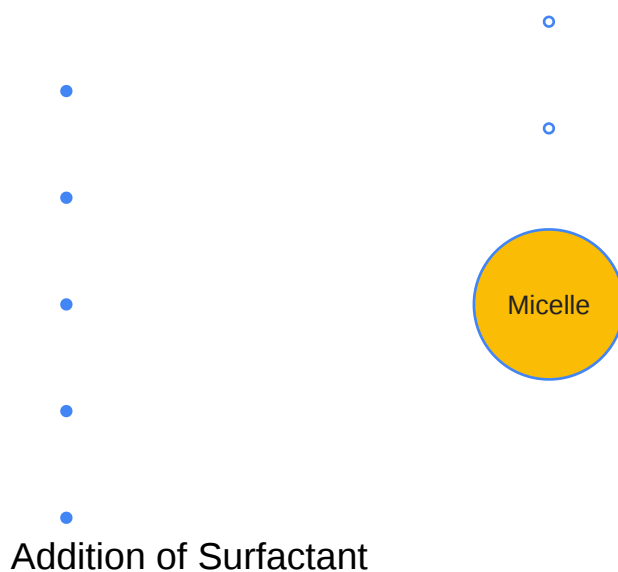
environments, these molecules reduce surface tension and, above the critical micelle concentration (CMC), spontaneously form organized aggregates known as micelles.[2] These micellar structures possess a hydrophobic core capable of solubilizing poorly water-soluble compounds, making them of significant interest for drug delivery systems, advanced formulations, and various industrial processes. Understanding the fundamental micellar properties—such as CMC, aggregation number (N_{agg}), size, and the thermodynamics of their formation—is crucial for optimizing their performance in these applications.

Self-Assembly and Micelle Formation

The formation of micelles is a thermodynamically driven process governed by the hydrophobic effect. In aqueous solution, the hydrophobic lauroyl chains of **Sodium lauroyl methylaminopropionate** disrupt the hydrogen-bonding network of water molecules, leading to an unfavorable decrease in entropy. To minimize this effect, the surfactant monomers aggregate to form micelles, sequestering the hydrophobic tails in the core and exposing the hydrophilic headgroups to the aqueous phase. This process is initiated once the surfactant concentration reaches the CMC.

Below is a conceptual representation of the micellization process.

Conceptual diagram of micelle formation.



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